

Z795161988 stability in different experimental conditions

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Compound of Interest

Compound Name: Z795161988

Cat. No.: B12383667

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Technical Support Center: Z795161988

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability and handling of **Z795161988** in various experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Z795161988**?

For optimal stability, it is recommended to reconstitute **Z795161988** in dimethyl sulfoxide (DMSO).

Q2: How should **Z795161988** be stored after reconstitution?

Stock solutions of **Z795161988** in DMSO should be stored at -20°C for long-term use. For short-term storage, 4°C is acceptable for up to two weeks.

Q3: Is **Z795161988** stable in aqueous solutions?

Z795161988 has limited stability in aqueous solutions. It is advisable to prepare fresh dilutions in your aqueous experimental buffer immediately before use.

Q4: Can **Z795161988** withstand freeze-thaw cycles?

It is recommended to aliquot the reconstituted stock solution to minimize freeze-thaw cycles, as repeated cycles may lead to degradation of the compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the stock solution is stored at -20°C and minimize freeze-thaw cycles by preparing aliquots. Prepare fresh dilutions in aqueous buffers for each experiment.
Incomplete solubilization.	Ensure the compound is fully dissolved in DMSO before preparing further dilutions. Gentle warming and vortexing can aid dissolution.	
Precipitate formation in cell culture media	Poor solubility in aqueous media.	Prepare the final working concentration by adding the DMSO stock solution to the media with vigorous mixing. Avoid high concentrations of the compound in the final solution.
Loss of compound activity over time	Instability in the experimental buffer.	Assess the stability of Z795161988 in your specific experimental buffer over the time course of your experiment. Consider preparing fresh solutions at intermediate time points for long-duration experiments.

Experimental Protocols

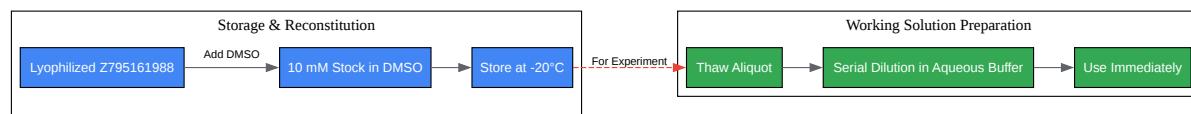
Protocol 1: Reconstitution of Z795161988

- Allow the vial of lyophilized **Z795161988** to equilibrate to room temperature before opening.
- Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the compound is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller volumes in tightly sealed tubes for storage.

Protocol 2: Preparation of Working Solutions

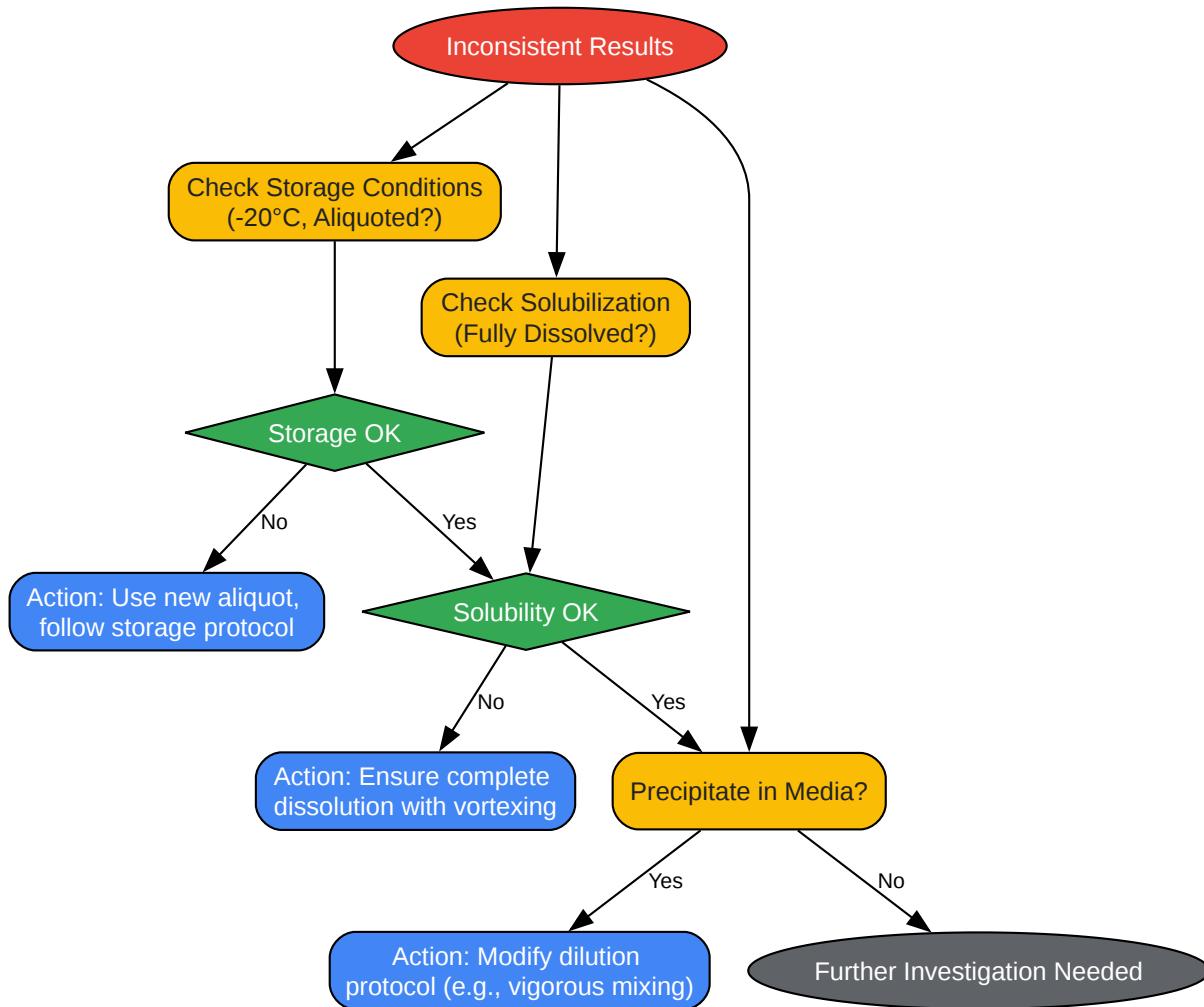
- Thaw a single aliquot of the **Z795161988** DMSO stock solution at room temperature.
- Gently vortex the stock solution to ensure homogeneity.
- Perform a serial dilution of the stock solution in your desired aqueous experimental buffer (e.g., cell culture media, PBS) to achieve the final working concentration.
- It is critical to add the DMSO stock solution to the aqueous buffer while vortexing to facilitate rapid and even dispersion, minimizing precipitation.
- Use the freshly prepared working solution immediately in your experiment.

Visual Guides



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Caption: Workflow for the reconstitution and preparation of **Z795161988** solutions.



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Caption: Troubleshooting logic for addressing inconsistent experimental results.

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